

Technical Guide: Water Solubility and Stability Profile of WF11899A (FR901379)

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Compound of Interest

Compound Name: WF11899A;WF 11899A

Cat. No.: B1214035

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Executive Summary & Compound Identity

WF11899A, also widely documented as FR901379, is a naturally occurring sulfated lipopeptide antibiotic belonging to the echinocandin class.^[2] Produced by the fungus *Coleophoma empetri* (Strain F-11899), it serves as the critical biosynthetic precursor to the semi-synthetic antifungal drug Micafungin.

Unlike the majority of natural echinocandins (e.g., Echinocandin B, Pneumocandin B0) which exhibit poor aqueous solubility, WF11899A is distinguished by a unique sulfate ester moiety on the homotyrosine residue. This structural feature functions as an intrinsic "solubility switch," rendering the compound highly water-soluble—a property that radically simplifies downstream processing and chemical modification compared to its hydrophobic congeners.

Physicochemical Core

Property	Specification
CAS Number	144371-88-0
Chemical Formula	C ₅₁ H ₈₂ N ₈ O ₂₁ S
Molecular Weight	1175.34 Da
Class	Acidic Echinocandin Lipopeptide
Key Structural Feature	Homotyrosine sulfate ester (provides anionic character)
pKa	~2.0 (Sulfonic acid), ~9-10 (Phenolic OH)

Water Solubility Profile[1]

Mechanism of Solubility

WF11899A acts as an anionic surfactant. Its structure is amphiphilic, featuring a hydrophobic palmitoyl (C16) lipid tail and a hydrophilic cyclic hexapeptide core decorated with a highly polar sulfate group.[1]

- The Sulfate Effect: The sulfate group () creates a strong negative charge at physiological pH, preventing the aggregation typical of neutral lipopeptides.[1]
- Solubility Threshold: While Echinocandin B is virtually insoluble in water (<0.1 mg/mL), WF11899A exhibits solubility exceeding 50 mg/mL in aqueous media.[1]

Solvent Compatibility Table

Solvent System	Solubility Status	Application Notes
Water (pH 7.0)	High (>50 mg/mL)	Ideal for extraction and enzymatic reactions.[1]
Methanol	Soluble	Used for initial extraction from mycelia.
DMSO	Soluble	Standard for stock solutions in biological assays.
Chloroform	Insoluble	Differentiates from non-sulfated impurities.
Acidic Water (pH < 2)	Reduced	Protonation of sulfate/hydrolysis risk reduces solubility.[1]

Stability & Degradation Pathways[1][3][4]

The stability of WF11899A is governed by two competing degradation mechanisms: Desulfation and Ring Opening. Understanding these pathways is critical for process control during purification and storage.

A. Desulfation (Solubility Loss)

The sulfate ester bond is susceptible to hydrolysis, particularly under acidic conditions or in the presence of sulfatases.

- Impact: Loss of the sulfate group yields the desulfated analog (structurally similar to Pneumocandin A0), which precipitates out of aqueous solution due to the loss of the solubilizing charge.
- Prevention: Maintain pH > 5.0 and avoid high temperatures during aqueous processing.

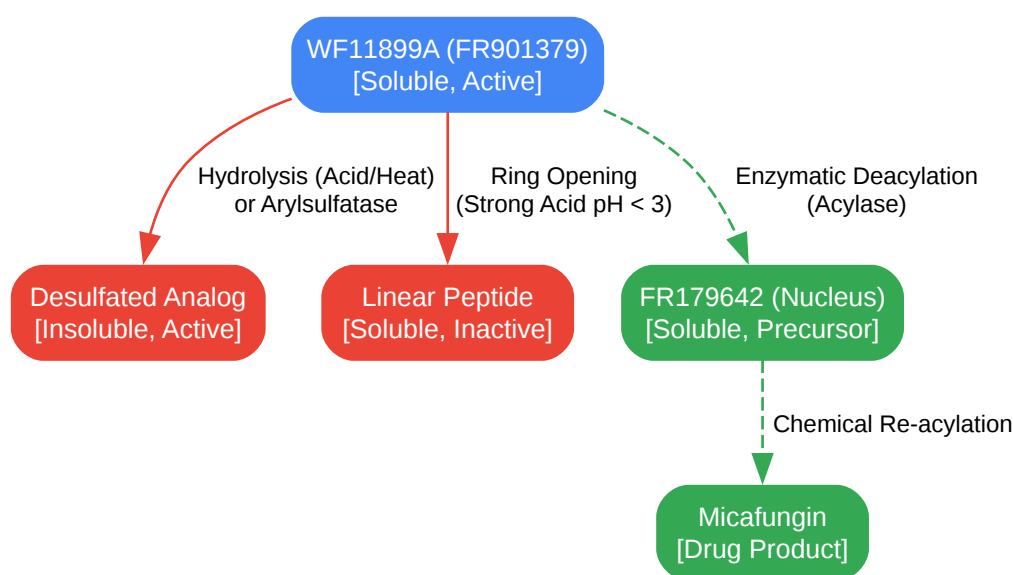
B. Hemiaminal Ring Opening (Activity Loss)

Like all echinocandins, WF11899A contains a hemiaminal ether linkage at the ornithine residue (C5 position).[1] This is the "Achilles' heel" of the echinocandin scaffold.

- Mechanism: Under acidic stress, the hemiaminal ring opens to form a linear peptide-aldehyde species.[3]
- Impact: Complete loss of antifungal activity (glucan synthase inhibition).[1]
- Prevention: Use of phosphate buffers can stabilize the cyclic core.

Visualizing the Degradation Network

The following diagram illustrates the stability logic and degradation nodes for WF11899A.



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Caption: Degradation and conversion pathways of WF11899A. Red arrows indicate instability risks; green arrows indicate manufacturing utility.[1]

Analytical Protocols

To accurately assess the solubility and stability, specific HPLC protocols must be used that can resolve the parent compound from its desulfated and linear degradants.

Protocol A: Stability-Indicating HPLC Method

This method separates WF11899A from its biosynthetic congeners (WF11899B/C) and degradation products.[1]

- Column: LiChrospher 100 RP-18 (5 μ m, 250 $\times$ 4 mm) or equivalent C18 column.[1]
- Mobile Phase:
 - Solvent A: 0.5% (Ammonium Dihydrogen Phosphate) in Water.[1]
 - Solvent B: Acetonitrile ().[1]
 - Isocratic Mix: 55% Solvent A / 45% Solvent B.[4]
- Flow Rate: 1.0 mL/min.[5][6]
- Detection: UV at 210 nm (Peptide bond absorption).[1]
- Temperature: 25°C - 30°C.[1]
- Retention Order: WF11899A (most polar/sulfated) elutes before WF11899B and WF11899C.[1]

Protocol B: Forced Degradation Stress Test

Use this workflow to validate the stability window of your specific lot.

- Preparation: Dissolve WF11899A at 1 mg/mL in water.
- Acid Stress: Add 0.1 N HCl (to pH ~2).[1] Incubate at 25°C for 2 hours.
 - Expected Result: Appearance of linear peptide peak (later eluting) and potential precipitation (desulfation).[1]
- Thermal Stress: Incubate neutral solution at 60°C for 4 hours.
 - Expected Result: Gradual increase in desulfated analog (precipitate may form).[1]

- Analysis: Quench samples with equal volume Methanol (to redissolve any precipitate) and inject into HPLC.

Handling & Storage Recommendations

Based on the physicochemical profile, the following handling procedures are mandatory to maintain integrity:

- Lyophilization: Store WF11899A as a lyophilized powder. In solution, the sulfate ester is prone to slow hydrolysis over weeks.
- Temperature: Long-term storage at -20°C.
- Reconstitution: Use neutral buffers (pH 6.0–7.0). Phosphate buffers are preferred over unbuffered water for storage >24 hours to prevent pH drift that could trigger ring opening.
- Avoid Calcium: High concentrations of

can cause precipitation of the sulfated peptide (similar to soap scum formation).[1]

References

- Iwamoto, T., et al. (1994).[1][2] WF11899A, B and C, novel antifungal lipopeptides.[1][2] I. Taxonomy, fermentation, isolation and physico-chemical properties.[1][2] The Journal of Antibiotics.[2] [Link](#)
- Fujie, A., et al. (2001).[1] FR131535, a novel water-soluble echinocandin-like lipopeptide: synthesis and biological properties.[1] Bioorganic & Medicinal Chemistry Letters.[1][7] [Link](#)
- Kanda, M., et al. (2009).[1][2][8] Improvement of FR901379 production by mutant selection and medium optimization. Journal of Bioscience and Bioengineering.[2] [Link](#)
- Men, L., et al. (2024).[1] A Hadal Streptomyces-Derived Echinocandin Acylase Discovered through the Prioritization of Protein Families. Marine Drugs.[1] [Link](#)
- Cayman Chemical. (n.d.).[1] FR901379 Product Information and Physical Properties.[2] Cayman Chemical.[1] [Link](#)

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Sources

- [1. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [2. bioaustralis.com](https://bioaustralis.com) [bioaustralis.com]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. applications.emro.who.int](https://applications.emro.who.int) [applications.emro.who.int]
- [5. A Hadal Streptomyces-Derived Echinocandin Acylase Discovered through the Prioritization of Protein Families - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. ijabjournal.com](https://ijapbjournal.com) [ijapbjournal.com]
- [7. chalcogen.ro](https://chalcogen.ro) [chalcogen.ro]
- [8. Improving the production of micafungin precursor FR901379 in Coleophoma empetri using heavy-ion irradiation and its mechanism analysis - PMC](#) [pmc.ncbi.nlm.nih.gov]
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